

Prudent Disposal of N-Isopropyl-N-methylglycine in a Laboratory Setting

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Compound of Interest

Compound Name: *N*-Isopropyl-*N*-methylglycine

Cat. No.: B017970

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive guide to the proper disposal procedures for **N-Isopropyl-N-methylglycine**, a compound for which specific safety and disposal data is not readily available. In the absence of detailed toxicological and environmental impact studies, a cautious approach, treating the substance as potentially hazardous, is mandatory.

Summary of Known Chemical and Physical Properties

While a comprehensive Safety Data Sheet (SDS) for **N-Isopropyl-N-methylglycine** is not publicly available, some of its properties have been reported. This information is crucial for safe handling and in determining the appropriate disposal pathway.

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ NO ₂	PubChem[1]
Molecular Weight	131.17 g/mol	PubChem[1]
CAS Number	108957-96-6	PubChem[1]
Physical State	Solid	ChemBridge[2]
Solubility	No data available	
Boiling Point	No data available	
Melting Point	No data available	
InChIKey	RMLIHPQMHVOHNZ- UHFFFAOYSA-N	PubChem[1]

Immediate Safety and Handling Protocols

Given the limited information on **N-Isopropyl-N-methylglycine**, it is imperative to handle this chemical with the assumption that it may be hazardous. Adherence to standard laboratory safety protocols is the first line of defense against potential exposure and environmental contamination.

Personal Protective Equipment (PPE)

When handling **N-Isopropyl-N-methylglycine**, the following PPE should be worn at all times:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.

Engineering Controls

Work with **N-Isopropyl-N-methylglycine** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.

Spill Response

In the event of a spill:

- Evacuate the immediate area.
- Wear appropriate PPE before attempting to clean up.
- For a solid spill, carefully sweep the material to avoid creating dust and place it in a sealed, labeled container for disposal.
- For a solution, absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed, labeled container for disposal.
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- All materials used for cleanup should be disposed of as hazardous waste.

Step-by-Step Disposal Procedure

The disposal of **N-Isopropyl-N-methylglycine** must be conducted in accordance with all applicable federal, state, and local regulations. The following procedure is a general guideline and should be adapted to comply with the specific requirements of your institution and jurisdiction.

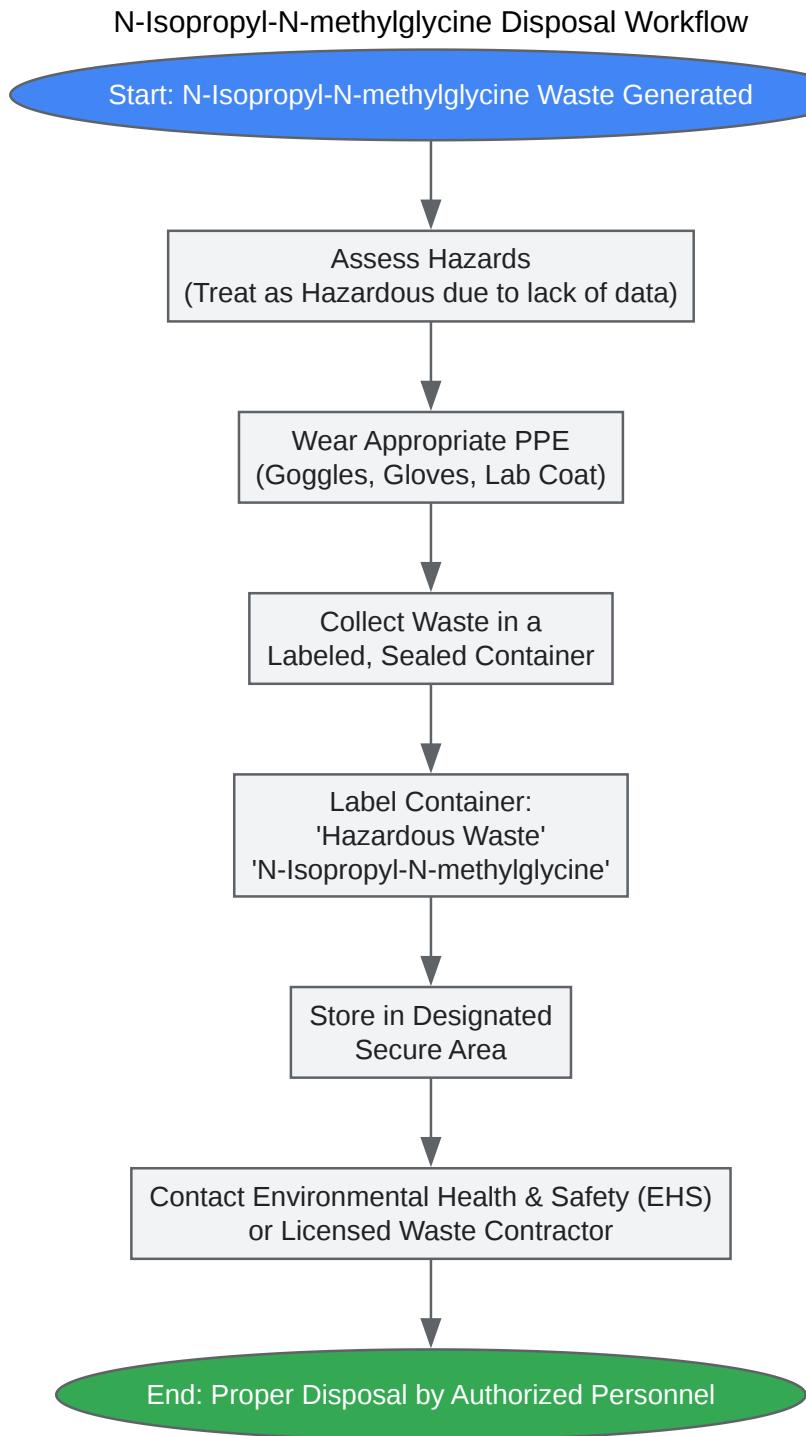
- Waste Identification and Classification:
 - Since the specific hazards are unknown, **N-Isopropyl-N-methylglycine** waste should be treated as hazardous chemical waste.
 - Do not mix this waste with other chemical waste streams unless compatibility is known and it is permitted by your institution's waste management plan.
- Waste Collection and Storage:
 - Collect all waste containing **N-Isopropyl-N-methylglycine** (including contaminated materials like gloves, wipes, and absorbent pads) in a dedicated, properly labeled, and sealed container.

- The container must be made of a material compatible with the chemical.
- The label should clearly state "Hazardous Waste" and "**N-Isopropyl-N-methylglycine**".
- Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.

- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
 - Provide them with all available information about the chemical, including its name, CAS number, and any known properties.
 - Do not attempt to dispose of **N-Isopropyl-N-methylglycine** down the drain or in the regular trash.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **N-Isopropyl-N-methylglycine**.

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Caption: A workflow for the proper disposal of **N-Isopropyl-N-methylglycine**.

By following these conservative procedures, laboratories can ensure the safe and environmentally responsible disposal of **N-Isopropyl-N-methylglycine**, thereby protecting researchers and the wider community. Always consult with your institution's safety professionals for guidance specific to your location and facilities.

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References

- 1. N-Isopropyl-N-methylglycine | C6H13NO2 | CID 22015279 - PubChem
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- 2. Hit2Lead | N-isopropyl-N-methylglycine | CAS# 108957-96-6 | MFCD09864552 | BB-4027636 [hit2lead.com]
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